

Application Note: Derivatisierung von 3-Formylbenzolsulfonylchlorid zur strukturellen Bestätigung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formylbenzenesulfonyl chloride

Cat. No.: B3143692

[Get Quote](#)

Autor: Dr. Gemini, Ph.D. Datum: 02. November 2025

Zusammenfassung

Dieses Anwendungsmerkblatt beschreibt detaillierte Protokolle für die chemische Derivatisierung von 3-Formylbenzolsulfonylchlorid, einer bifunktionellen Verbindung, die sowohl eine Aldehyd- als auch eine Sulfonylchloridgruppe enthält. Die Derivatisierung dieser funktionellen Gruppen dient als robuste Methode zur strukturellen Bestätigung und zur Erzeugung von Analoga für das Wirkstoff-Screening. Die hier beschriebenen Protokolle konzentrieren sich auf zwei Hauptreaktionen: die Bildung von Sulfonamiden durch Reaktion mit primären und sekundären Aminen und die Bildung von Oximen durch Reaktion mit Hydroxylamin. Diese Derivate können leicht durch Standard-Analysetechniken wie Schmelzpunktanalyse, Infrarotspektroskopie (IR), Kernspinresonanzspektroskopie (NMR) und Massenspektrometrie (MS) charakterisiert werden.

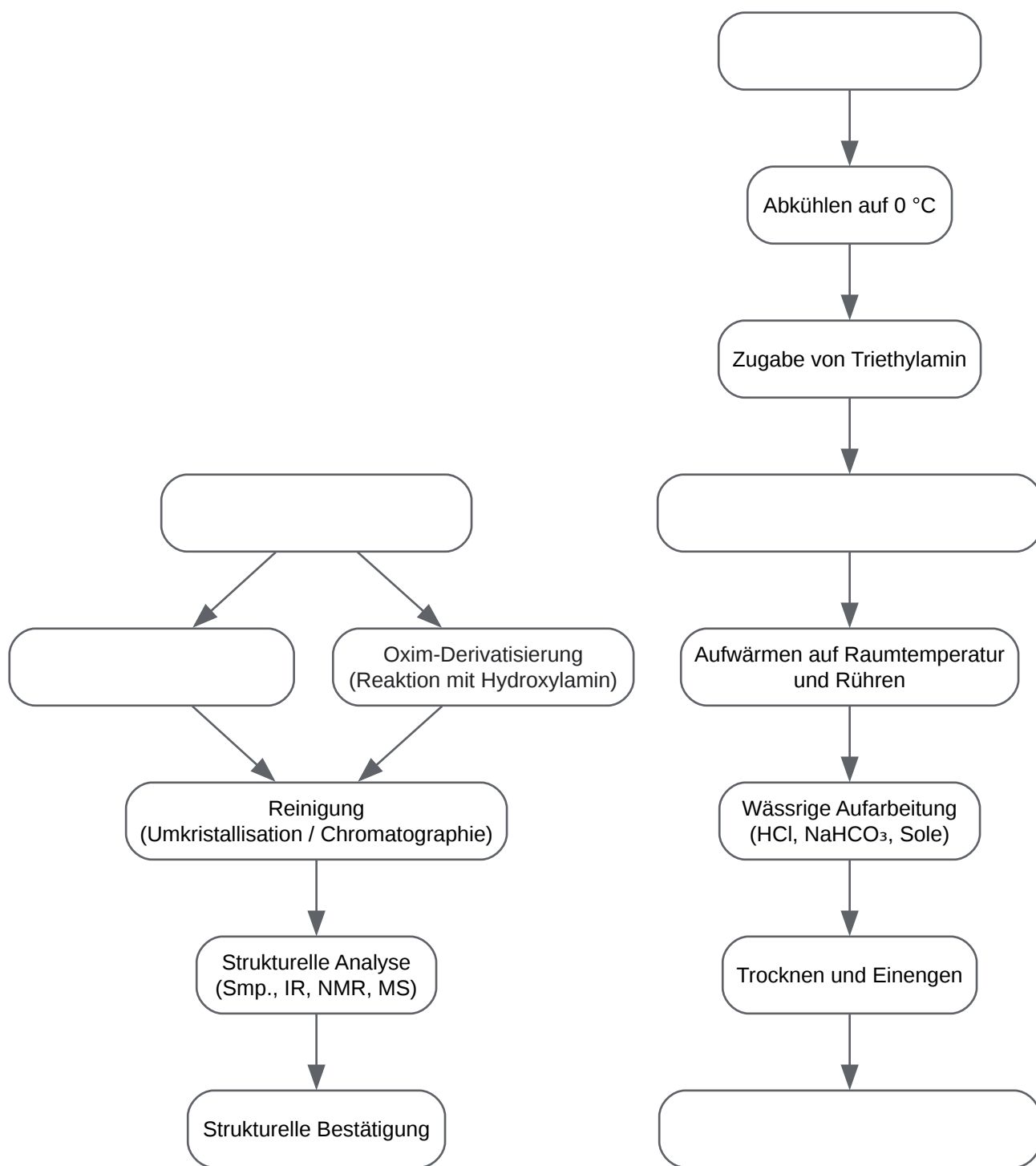
Einleitung

3-Formylbenzolsulfonylchlorid ist ein wertvolles Zwischenprodukt in der organischen Synthese und der medizinischen Chemie. Seine bifunktionelle Natur ermöglicht eine Vielzahl von chemischen Umwandlungen. Die Sulfonylchloridgruppe ist ein starkes Elektrophil, das leicht mit Nukleophilen wie Aminen zu stabilen Sulfonamiden reagiert.[1][2] Die Aldehydgruppe kann durch Reaktion mit Hydroxylamin in ein Oxim umgewandelt werden.[3] Diese

Derivatisierungsreaktionen sind nicht nur für die Synthese neuer Verbindungen nützlich, sondern dienen auch als entscheidende Methode zur Bestätigung der Struktur des Ausgangsmaterials.[4] Eindeutige physikalische und spektrale Eigenschaften der Derivate, wie Schmelzpunkte und charakteristische Signale in NMR- und IR-Spektren, liefern schlüssige Beweise für das Vorhandensein und die Reaktivität beider funktioneller Gruppen.

Logischer Arbeitsablauf für die Derivatisierung und Analyse

Die strukturelle Bestätigung von 3-Formylbenzolsulfonylchlorid durch Derivatisierung folgt einem logischen Arbeitsablauf, der die Synthese, Reinigung und Analyse der Sulfonamid- und Oxim-Derivate umfasst.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Derivatisierung von 3-Formylbenzolsulfonylchlorid zur strukturellen Bestätigung]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3143692#derivatization-of-3-formylbenzenesulfonyl-chloride-for-structural-confirmation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com